

Application Notes and Protocols for Gravimetric Analysis Using Sodium Anthranilate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sodium anthranilate**

Cat. No.: **B1290561**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **sodium anthranilate** as a precipitating agent in the gravimetric analysis of various metal ions. Gravimetric analysis is a highly accurate and precise method for quantitative analysis, relying on the measurement of mass. **Sodium anthranilate** ($C_7H_6NNaO_2$) is an effective reagent for the selective precipitation of several metal ions, forming stable, insoluble metal anthranilate complexes.

Introduction

Sodium anthranilate, the sodium salt of anthranilic acid, is a versatile organic precipitating agent used in the quantitative determination of various metal ions. The functional groups of the anthranilate ion, the carboxylate and the amino group, allow it to form stable chelate complexes with metal cations. This property makes it a valuable reagent in gravimetric analysis, where the selective precipitation of a metal ion from a solution, followed by filtration, drying, and weighing of the precipitate, allows for the accurate determination of the metal's concentration.

This application note provides a general protocol for the gravimetric determination of metals using **sodium anthranilate** and includes specific data for several common metal ions where information is available. It is important to note that for some metal ions, complete quantitative data for this specific method are not readily available in the literature, and therefore, optimization of the procedure may be required.

Principle of the Method

The gravimetric determination of a metal ion (M^{n+}) using **sodium anthranilate** involves the following reaction:



The metal anthranilate precipitate, $M(\text{C}_7\text{H}_6\text{NO}_2)_n$, is sparingly soluble in the solution from which it is precipitated. By carefully controlling experimental conditions such as pH, temperature, and reagent concentration, quantitative precipitation can be achieved. The precipitate is then collected, washed to remove impurities, dried to a constant weight, and weighed. The mass of the metal in the original sample is then calculated using the known stoichiometry of the precipitate.

General Experimental Protocol

The following is a general procedure for the gravimetric determination of metal ions using **sodium anthranilate**. Specific parameters for individual metals should be optimized based on the data provided in the subsequent sections.

3.1. Materials and Reagents

- **Sodium Anthranilate** Solution (e.g., 3% w/v): Dissolve the appropriate mass of **sodium anthranilate** in deionized water. The concentration may need to be adjusted based on the specific metal being analyzed.
- Metal Salt Solution: A solution containing the metal ion to be analyzed.
- pH-adjusting solutions: Dilute solutions of a weak acid (e.g., acetic acid) and a weak base (e.g., ammonia solution or sodium acetate) to control the pH of the precipitation medium.
- Wash Solution: A dilute solution of **sodium anthranilate** or another appropriate electrolyte to wash the precipitate and prevent peptization.
- Deionized Water
- Analytical Balance

- Beakers, Graduated Cylinders, Pipettes
- Heating Plate/Water Bath
- Filtration apparatus: Sintered glass crucible (Gooch crucible) or ashless filter paper with a funnel.
- Drying Oven
- Desiccator

3.2. Procedure

- Sample Preparation: Accurately weigh a suitable amount of the sample containing the metal ion and dissolve it in a known volume of deionized water in a beaker.
- pH Adjustment: Adjust the pH of the solution to the optimal range for the specific metal ion using the appropriate buffer or pH-adjusting solutions. This is a critical step to ensure quantitative precipitation and to minimize interferences.
- Precipitation: Heat the solution to about 60-80 °C. Slowly, and with constant stirring, add a slight excess of the **sodium anthranilate** solution. The formation of a precipitate will be observed.
- Digestion: Keep the beaker with the precipitate on a water bath or a hot plate at a controlled temperature (e.g., 60-80 °C) for a period of 30-60 minutes. This process, known as digestion, promotes the growth of larger, purer crystals that are easier to filter.
- Filtration: Allow the precipitate to settle. Decant the supernatant liquid through a pre-weighed sintered glass crucible or ashless filter paper. Transfer the precipitate to the filter and wash it with a small amount of the appropriate wash solution to remove any adsorbed impurities.
- Drying: Place the crucible or filter paper with the precipitate in a drying oven set to the recommended temperature for the specific metal anthranilate. Dry to a constant weight. This involves repeated cycles of drying, cooling in a desiccator, and weighing until two consecutive weighings are within an acceptable tolerance (e.g., ± 0.3 mg).

- Calculation: Calculate the mass of the metal in the original sample based on the mass of the dried precipitate and the gravimetric factor.

Gravimetric Factor (GF) = (Atomic Mass of Metal) / (Formula Mass of Precipitate)

Mass of Metal = Mass of Precipitate × GF

Quantitative Data for Specific Metal Ions

The following tables summarize the available quantitative data for the gravimetric determination of several metal ions using **sodium anthranilate**. It is important to note that some of this data is derived from general precipitation studies and may require optimization for this specific gravimetric method.

Table 1: Optimal Precipitation Conditions

Metal Ion	Optimal pH Range for Precipitation	Notes
Cadmium (Cd ²⁺)	5.3 - 7.0 (for removal)	Optimal pH for quantitative gravimetric analysis with anthranilate requires verification.
Cobalt (Co ²⁺)	8.0 - 9.0	A study on cobalt oxide nanoparticle synthesis suggests this range. For gravimetric analysis, a neutral or very slightly acidic solution is also reported.
Copper (Cu ²⁺)	~8.1 (for hydroxide)	The optimal pH for copper anthranilate precipitation needs to be experimentally determined.
Nickel (Ni ²⁺)	5.0 - 9.0 (for hydroxide)	Precipitation of nickel hydroxide begins around pH 5.5-6. The optimal range for the anthranilate complex should be investigated.
Manganese (Mn ²⁺)	> 8.5 (for carbonate)	The optimal pH for manganese anthranilate precipitation needs to be determined.
Lead (Pb ²⁺)	8.0 - 8.5 (for hydroxide)	The optimal pH for lead anthranilate precipitation needs to be experimentally determined.
Zinc (Zn ²⁺)	~9.5 (for hydroxide)	A neutral or very slightly acidic solution is often recommended for zinc anthranilate precipitation.

Table 2: Properties of Metal Anthranilate Precipitates

Metal Ion	Formula of Precipitate	Molecular Weight of Precipitate (g/mol)	Gravimetric Factor	Recommended Drying Temperature (°C)
Cadmium (Cd ²⁺)	Cd(C ₇ H ₆ NO ₂) ₂	386.72	0.2905	Data not available
Cobalt (Co ²⁺)	Co(C ₇ H ₆ NO ₂) ₂	331.26	0.1778	115
Copper (Cu ²⁺)	Cu(C ₇ H ₆ NO ₂) ₂	335.87	0.1892	Data not available (drying under vacuum reported)
Nickel (Ni ²⁺)	Ni(C ₇ H ₆ NO ₂) ₂	331.02	0.1773	~110-120 (by analogy with other Ni complexes)
Manganese (Mn ²⁺)	Mn(C ₇ H ₆ NO ₂) ₂	327.26	0.1679	Data not available (drying under vacuum reported)
Lead (Pb ²⁺)	Pb(C ₇ H ₆ NO ₂) ₂	479.53	0.4321	90 (for other lead precipitates)
Zinc (Zn ²⁺)	Zn(C ₇ H ₆ NO ₂) ₂	337.71	0.1934	110

Note: The molecular weights and gravimetric factors are calculated based on the anhydrous form of the precipitates. The presence of water of hydration would alter these values and should be determined experimentally through techniques like thermogravimetric analysis (TGA).

Interferences

Sodium anthranilate is a selective but not a specific reagent. Several metal ions can form precipitates with anthranilate, leading to potential interferences. The selectivity can be significantly improved by controlling the pH of the solution. For example, by adjusting the pH, it is possible to selectively precipitate certain metals while others remain in solution.

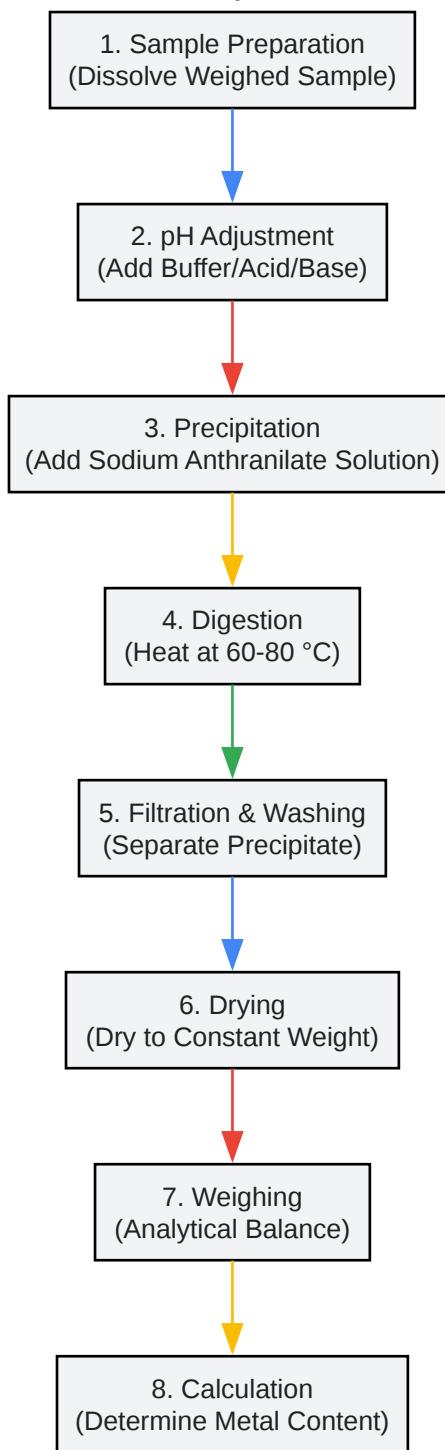
Common interfering ions may include other transition metals that form insoluble anthranilates under similar pH conditions. Masking agents can sometimes be employed to prevent the precipitation of interfering ions. For instance, citrate or tartrate ions can be used to form soluble complexes with ions like Fe^{3+} and Al^{3+} , preventing their precipitation as hydroxides in the buffered solution.

A study on the gravimetric determination of cobalt with anthranilic acid noted that the results could be slightly high, possibly due to co-precipitation of the reagent itself. Therefore, using the minimum necessary excess of the precipitating agent is recommended.

Visualization of the Experimental Workflow

The following diagram illustrates the logical workflow of the gravimetric analysis protocol using **sodium anthranilate**.

Workflow for Gravimetric Analysis with Sodium Anthranilate

[Click to download full resolution via product page](#)Gravimetric analysis workflow using **sodium anthranilate**.

Conclusion

Sodium anthranilate is a valuable reagent for the gravimetric determination of several metal ions. The provided protocol offers a general framework for conducting such analyses. For accurate and reliable results, it is crucial to carefully control the experimental parameters, particularly the pH of the precipitation medium and the drying temperature of the precipitate. The quantitative data summarized in this note serves as a starting point, and for metals where specific data is lacking, experimental optimization is highly recommended. The selectivity of the method can be enhanced through careful pH control and the use of masking agents to mitigate interferences.

- To cite this document: BenchChem. [Application Notes and Protocols for Gravimetric Analysis Using Sodium Anthranilate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1290561#protocol-for-using-sodium-anthranilate-in-gravimetric-analysis\]](https://www.benchchem.com/product/b1290561#protocol-for-using-sodium-anthranilate-in-gravimetric-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com